ARHGAP27 Expression Across Diverse Cell Lines: A Technical Guide

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Compound of Interest		
Compound Name:	ARHGAP27 Human Pre-designed siRNA Set A	
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An In-depth Technical Resource for Researchers and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the expression of Rho GTPase Activating Protein 27 (ARHGAP27) in various human cell lines. ARHGAP27, a key regulator of Rho GTPase signaling, is implicated in fundamental cellular processes, including endocytosis and cytoskeletal dynamics. Dysregulation of its expression has been linked to several pathologies, making it a person of interest for therapeutic development. This document collates quantitative expression data from prominent databases, details experimental methodologies for its detection and quantification, and visualizes its pertinent signaling pathways. The intended audience for this guide includes researchers, scientists, and professionals in the field of drug development who are investigating the roles of ARHGAP27 in cellular biology and disease.

Introduction

ARHGAP27, also known as SH3D20 or CAMGAP1, is a multi-domain protein that functions as a GTPase-activating protein (GAP) for Rho family GTPases, particularly Rac1 and Cdc42.[1][2][3] By accelerating the hydrolysis of GTP to GDP, ARHGAP27 inactivates these molecular switches, thereby modulating a wide array of cellular functions. The protein's architecture, which includes an N-terminal F-BAR domain, a Rho-GAP domain, and a C-terminal SH3 domain, facilitates its involvement in complex signaling networks.[4] Notably, ARHGAP27 has

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been shown to play a role in clathrin-mediated endocytosis, a critical process for nutrient uptake, receptor regulation, and synaptic transmission.[5][6]

Given its central role in cellular signaling, understanding the expression profile of ARHGAP27 across different cell lines is paramount for elucidating its physiological functions and its contribution to disease pathogenesis. This guide aims to provide a centralized resource for ARHGAP27 expression data and related experimental protocols.

Quantitative Expression of ARHGAP27 in Human Cell Lines

The expression of ARHGAP27 varies significantly across different cell lines, reflecting its diverse roles in various cellular contexts. The following tables summarize the quantitative mRNA and protein expression data for ARHGAP27 in a selection of commonly used human cell lines, compiled from the Human Protein Atlas and the Cancer Cell Line Encyclopedia (CCLE).

ARHGAP27 mRNA Expression

The mRNA expression levels are presented as Transcripts Per Million (TPM), a normalized measure of gene expression derived from RNA-sequencing data.

Cell Line	Cancer Type	TPM (Human Protein Atlas)
A-431	Epidermoid carcinoma	15.8
U-2 OS	Osteosarcoma	12.5
U-251 MG	Glioblastoma	5.2
MCF7	Breast adenocarcinoma	8.9
K-562	Chronic myelogenous leukemia	35.1
HEK 293	Embryonic kidney	14.2
A549	Lung carcinoma	10.1
HCT116	Colorectal carcinoma	9.5
PC-3	Prostate adenocarcinoma	7.3
HeLa	Cervical adenocarcinoma	11.7

Data sourced from the Human Protein Atlas.

ARHGAP27 Protein Expression

Protein expression levels are often assessed semi-quantitatively using methods like immunofluorescence (IF) and immunohistochemistry (IHC). The Human Protein Atlas provides antibody-based staining intensity data.

Cell Line	Staining Intensity (IF)	Subcellular Localization (IF)
A-431	Medium	Cytosol, Plasma membrane
U-2 OS	Medium	Cytosol, Nucleoplasm
U-251 MG	Low	Cytosol
MCF7	Low	Cytosol
HeLa	Medium	Cytosol, Nucleoplasm

Data sourced from the Human Protein Atlas.[7] Note: Protein expression data is not as readily available in a quantitative format as mRNA data.

Signaling Pathways Involving ARHGAP27

ARHGAP27 is a critical negative regulator of Rho GTPase signaling. Its primary function is to inactivate Rac1 and Cdc42, thereby influencing a multitude of downstream cellular processes.

Regulation of Rac1 Signaling

ARHGAP27 directly interacts with the active, GTP-bound form of Rac1, stimulating its intrinsic GTPase activity. This leads to the conversion of Rac1-GTP to the inactive Rac1-GDP state. The inactivation of Rac1 by ARHGAP27 has profound effects on the actin cytoskeleton, cell migration, and cell proliferation.

ARHGAP27-mediated inactivation of Rac1 signaling.

Role in Clathrin-Mediated Endocytosis

ARHGAP27 is implicated in the complex machinery of clathrin-mediated endocytosis. It is thought to regulate the cytoskeletal rearrangements necessary for the formation and internalization of clathrin-coated vesicles.

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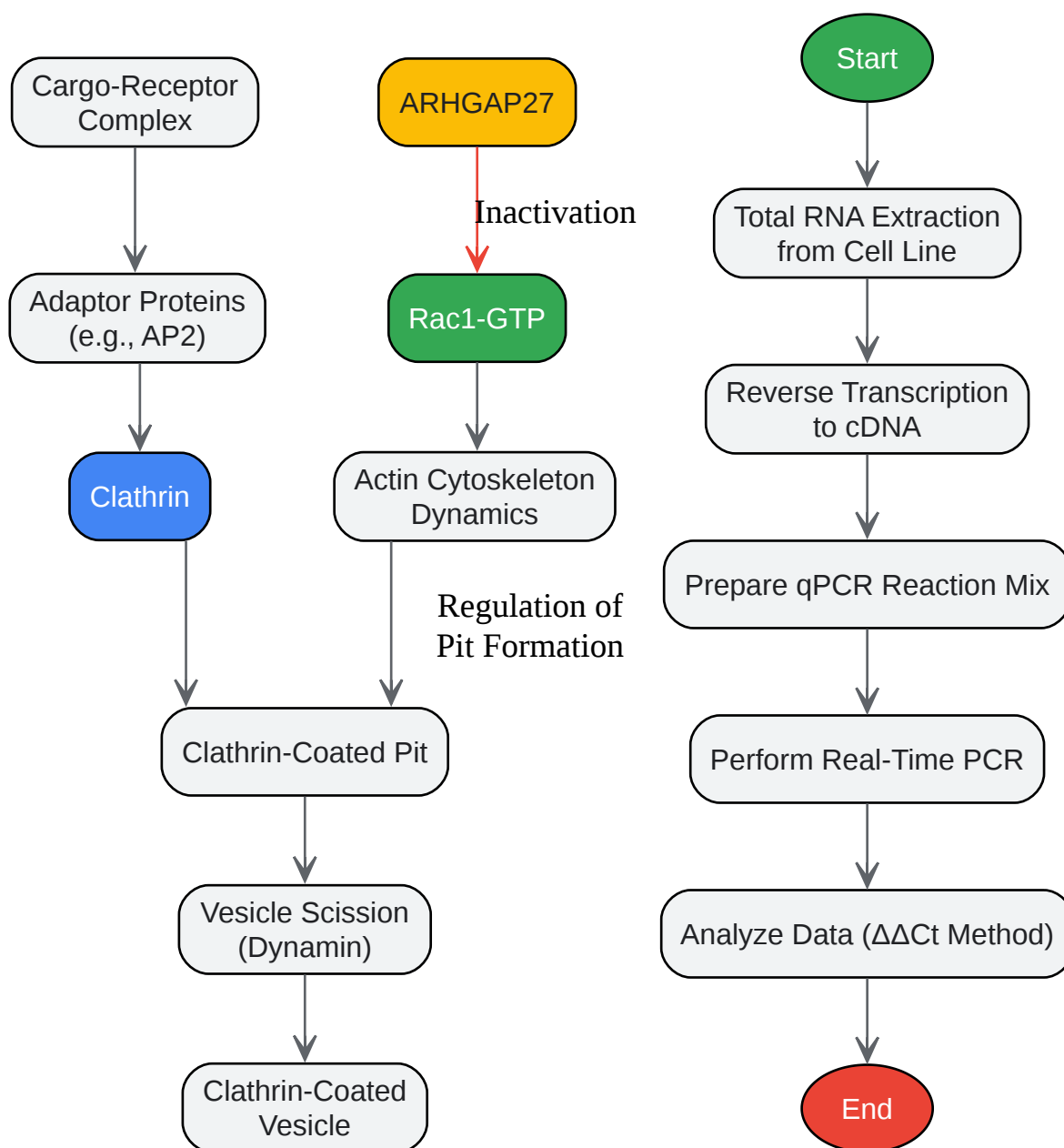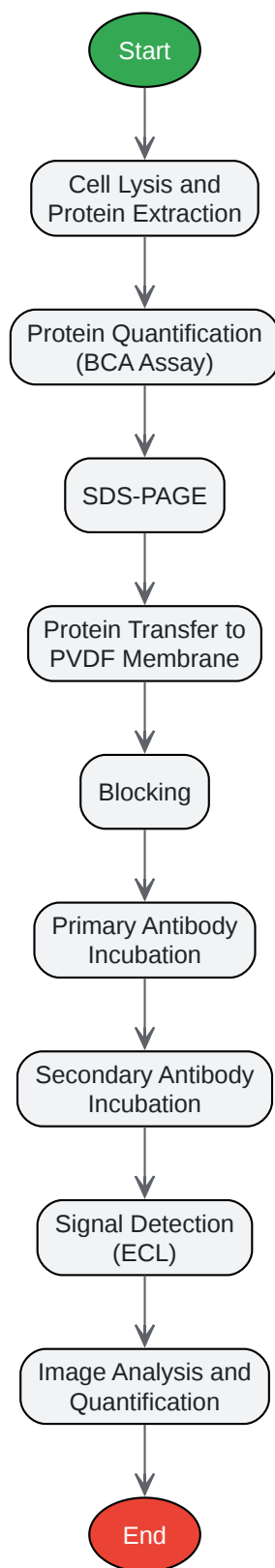
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